

# Benzyl heptanoate molecular weight and formula

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## Compound of Interest

Compound Name: *Benzyl heptanoate*

Cat. No.: *B1617670*

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## Benzyl Heptanoate: A Physicochemical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical data for **benzyl heptanoate**, a benzyl ester of heptanoic acid. The information is presented to support research and development activities where this chemical compound is of interest.

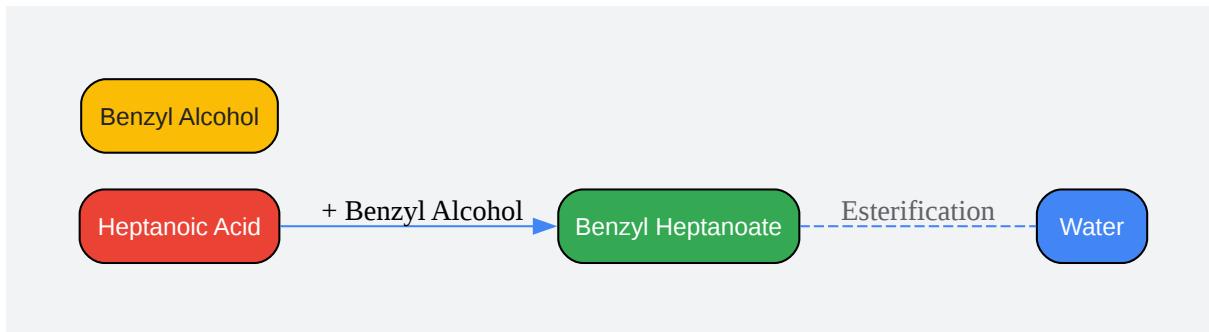
## Physicochemical Data

The fundamental molecular properties of **benzyl heptanoate** are summarized below.

Property	Value	Citations
Molecular Formula	C <sub>14</sub> H <sub>20</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	220.31 g/mol	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Alternate Molecular Weight	220.312 g/mol	<a href="#">[1]</a>
CAS Number	5454-21-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Logical Relationship of Molecular Components

The molecular formula  $C_{14}H_{20}O_2$  represents the composition of **benzyl heptanoate**, which is formed from the esterification of heptanoic acid and benzyl alcohol. This relationship can be visualized as follows:



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Caption: Esterification of Heptanoic Acid and Benzyl Alcohol.

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## References

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